

An In-depth Technical Guide to the Safe Handling of 3-Bromoquinoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromoquinoline

Cat. No.: B021735

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a thorough understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a comprehensive overview of the safety data for **3-bromoquinoline**, including its hazards, handling precautions, and emergency procedures.

Section 1: Chemical Identification and Physical Properties

3-Bromoquinoline is a substituted quinoline ring system with the molecular formula C_9H_6BrN .
[1][2][3][4][5] It is a light yellow liquid at room temperature.[6]

Property	Value	Source
Molecular Weight	208.06 g/mol	[1][2][6]
Appearance	Yellow Liquid	[1][2][7]
Melting Point	13 - 15 °C / 55.4 - 59 °F	[1][2][3][4][7]
Boiling Point	274 - 276 °C / 525.2 - 528.8 °F	[3][4][7]
Flash Point	> 112 °C / > 233.6 °F	[1][7]
Density	1.530 - 1.533 g/mL at 25 °C	[1][3][4]
Solubility	No information available	[1][2]

Section 2: Hazard Identification and Classification

3-Bromoquinoline is classified as a hazardous substance.^[1] The primary hazards associated with this chemical are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	Harmful if swallowed. ^{[1][2][7]}
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin. ^{[1][2][7]}
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled. ^{[1][2][7]}
Skin Corrosion/Irritation	Category 2	Causes skin irritation. ^{[1][2][6][7]}
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation. ^{[1][2][6][7]}
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation. ^{[1][2][6][7]}

GHS Pictograms:

- GHS07: Exclamation Mark

Signal Word: Warning^{[1][2]}

Section 3: Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risks associated with **3-bromoquinoline**.

Handling:

- Avoid all personal contact, including inhalation.^[8]
- Use only under a chemical fume hood.^{[1][2][7]}

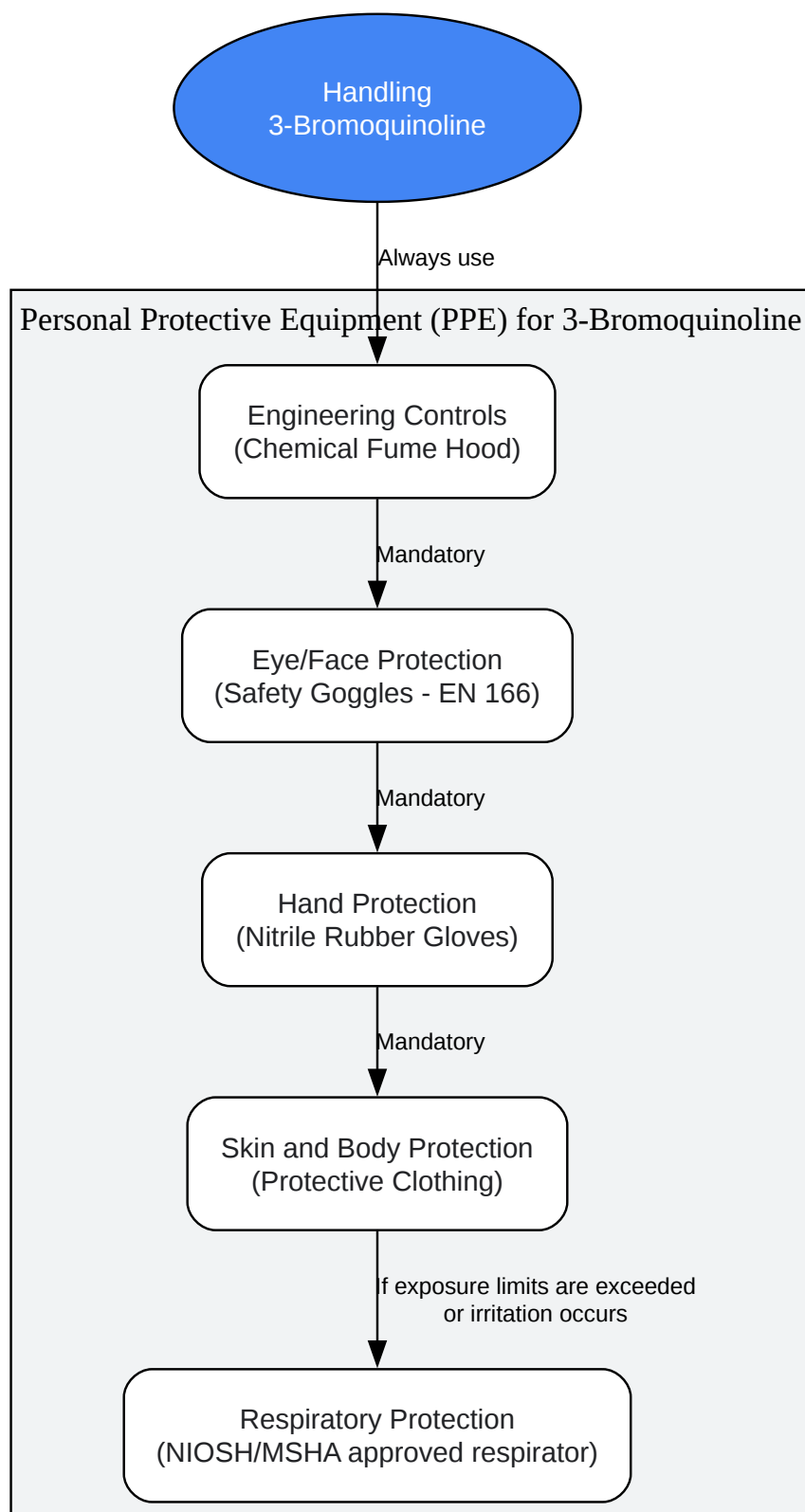
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[1][2][7][8]
- Wash hands thoroughly after handling.[1][9]
- Do not eat, drink, or smoke when using this product.[1][2][8]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2][7][10]
- Store away from incompatible materials, such as strong oxidizing agents.[1][2]
- Protect containers from physical damage and check regularly for leaks.[8]

Section 4: Personal Protective Equipment (PPE)

A critical aspect of safely handling **3-bromoquinoline** is the consistent and correct use of personal protective equipment.



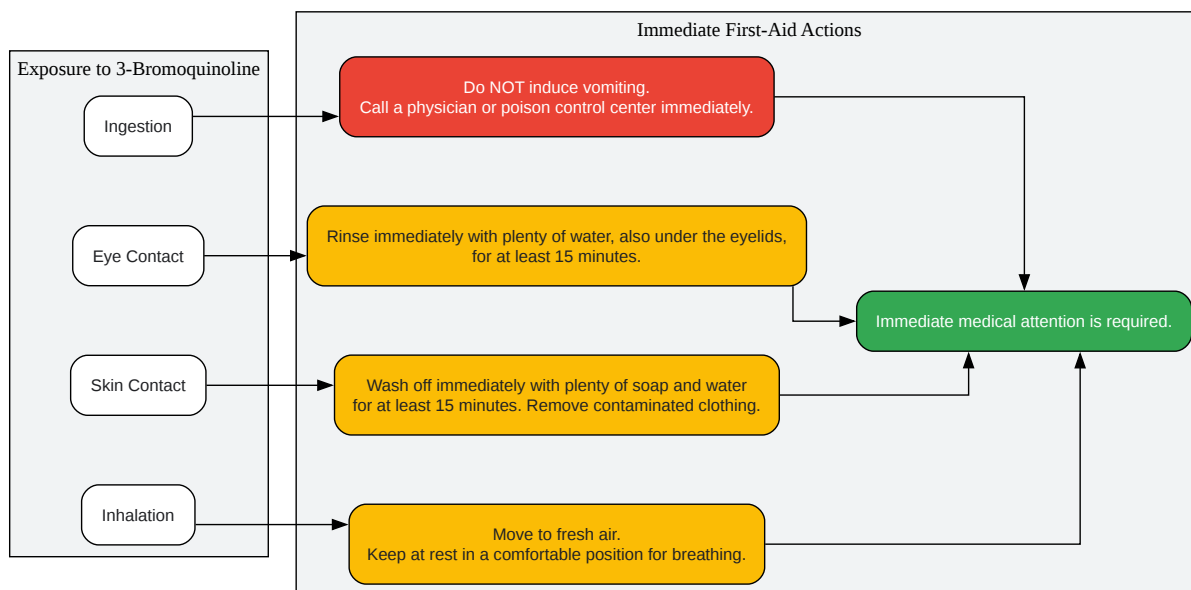
[Click to download full resolution via product page](#)

Personal Protective Equipment Workflow

PPE Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Hand Protection	Wear appropriate protective gloves (Nitrile rubber is mentioned in one source).[1][7] Inspect gloves before use.[2][7]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2][7]
Respiratory Protection	Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1]

Section 5: First-Aid Measures

In the event of exposure to **3-bromoquinoline**, immediate and appropriate first-aid is critical.



[Click to download full resolution via product page](#)

First-Aid Response to Exposure

Exposure Route	First-Aid Measures
Inhalation	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Immediate medical attention is required.[1][2] If not breathing, give artificial respiration.[2][9]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water for at least 15 minutes.[9] Immediate medical attention is required.[2]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[1] Immediate medical attention is required.[1][2]
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1] Do NOT induce vomiting.[2][9]

Section 6: Fire-Fighting Measures and Accidental Release

Fire-Fighting Measures:

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, alcohol-resistant foam.[1]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x). [1]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1]

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required.[1][2]
- Environmental Precautions: Should not be released into the environment.[1][2]
- Methods for Containment and Cleaning Up: Soak up with inert absorbent material. Keep in suitable, closed containers for disposal.[2] For larger spills, prevent spillage from entering drains or water courses.[8]

Section 7: Stability and Reactivity

- Reactivity: None known, based on available information.[1][2]
- Chemical Stability: Stable under normal conditions.[1][2]
- Conditions to Avoid: Incompatible products, excess heat.[1][2]
- Incompatible Materials: Strong oxidizing agents.[1][2]
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO₂), Nitrogen oxides (NO_x).[1][2]
- Hazardous Polymerization: No information available.[1][2]

Section 8: Toxicological and Ecological Information

Toxicological Information:

- The toxicological properties of **3-bromoquinoline** have not been fully investigated.[2][9]
- It is classified as harmful if swallowed, in contact with skin, or if inhaled.[1][7]
- It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[1][6][7]

Ecological Information:

- Ecotoxicity: Do not empty into drains.[2]

- Persistence and Degradability: No information available.[2]
- Bioaccumulative Potential: The partition coefficient (n-octanol/water) log Pow is 3.03, suggesting a potential for bioaccumulation.[2]

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling **3-bromoquinoline** and ensure all local regulations are followed.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. fishersci.com [fishersci.com]
 2. fishersci.fr [fishersci.fr]
 3. 3-Bromoquinoline 98 5332-24-1 [sigmaaldrich.com]
 4. 3-Bromoquinoline | 5332-24-1 [chemicalbook.com]
 5. chemscene.com [chemscene.com]
 6. 3-Bromoquinoline | C9H6BrN | CID 21413 - PubChem [pubchem.ncbi.nlm.nih.gov]
 7. WERCS Studio - Application Error [assets.thermofisher.com]
 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
 9. 3-Bromoquinoline(5332-24-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
 10. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 3-Bromoquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021735#3-bromoquinoline-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com